

Ethyl 6-methylpyridazine-3-carboxylate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ethyl 6-methylpyridazine-3-carboxylate*

Cat. No.: *B1419516*

[Get Quote](#)

An In-depth Technical Guide to **Ethyl 6-methylpyridazine-3-carboxylate**: A Key Intermediate in Modern Drug Discovery

Authored by a Senior Application Scientist

Introduction

In the landscape of medicinal chemistry, certain molecular scaffolds consistently emerge as keystones in the development of novel therapeutics. The pyridazine nucleus, a six-membered aromatic ring containing two adjacent nitrogen atoms, is one such "privileged scaffold."^[1] Its unique physicochemical properties, including a high dipole moment and robust hydrogen-bonding capacity, make it an invaluable component in the design of bioactive molecules.^[2] This guide provides a comprehensive technical overview of **Ethyl 6-methylpyridazine-3-carboxylate**, a key pyridazine derivative that serves as a versatile intermediate in the synthesis of pharmacologically active compounds.^[3]

This document is intended for researchers, scientists, and professionals in drug development, offering insights into the molecule's fundamental properties, synthesis, and its significant role in the creation of next-generation therapeutics.

Core Molecular Attributes

A precise understanding of a molecule's fundamental characteristics is the bedrock of its application in complex synthetic and biological research. The core attributes of **Ethyl 6-methylpyridazine-3-carboxylate** are summarized below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂	--INVALID-LINK--
Molecular Weight	166.18 g/mol	--INVALID-LINK--
CAS Number	64210-57-7	--INVALID-LINK--
Appearance	Typically a solid	General Knowledge
Purity	≥97% (typical)	--INVALID-LINK--

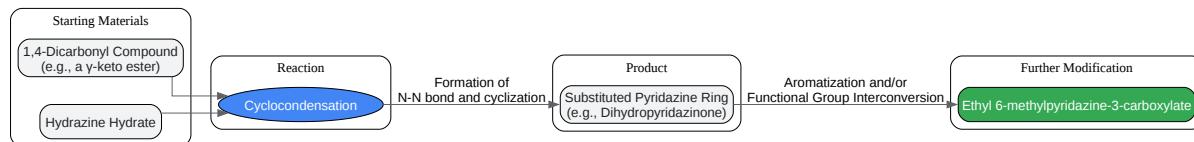
The presence of the pyridazine core endows this molecule with specific electronic properties that are highly advantageous in drug design. The nitrogen atoms act as hydrogen bond acceptors, facilitating strong interactions with biological targets, while the overall polarity of the ring can improve aqueous solubility and bioavailability of the final drug candidate.[\[4\]](#)

Synthesis Strategies: Constructing the Pyridazine Core

The synthesis of pyridazine derivatives is a well-established field of organic chemistry. While a specific, detailed protocol for the direct synthesis of **Ethyl 6-methylpyridazine-3-carboxylate** is not readily available in the provided search results, a general and common approach involves the condensation of a 1,4-dicarbonyl compound with hydrazine or its derivatives.

Illustrative Synthetic Workflow

The following diagram illustrates a plausible and widely utilized synthetic pathway for constructing a substituted pyridazine ring, which can be adapted to produce the title compound.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of the pyridazine core.

Experimental Protocol: A Representative Cyclocondensation

The following is a generalized, step-by-step methodology for a typical cyclocondensation reaction to form a pyridazine derivative.

- **Reaction Setup:** To a solution of a suitable 1,4-dicarbonyl precursor (1 equivalent) in a protic solvent such as ethanol or acetic acid, add hydrazine hydrate (1.1 equivalents) dropwise at room temperature.
- **Reaction Conditions:** The reaction mixture is then heated to reflux (typically 80-100 °C) and monitored by thin-layer chromatography (TLC). The causality for heating is to provide the necessary activation energy for the condensation and subsequent dehydration/cyclization steps.
- **Work-up and Isolation:** Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure. The resulting crude product is then purified, typically by recrystallization from a suitable solvent (e.g., ethanol/water mixture) or by column chromatography on silica gel.
- **Characterization:** The structure of the final product is confirmed by standard analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR)

spectroscopy, and Mass Spectrometry (MS).[\[5\]](#)

Applications in Drug Development: A Scaffold of Diverse Activity

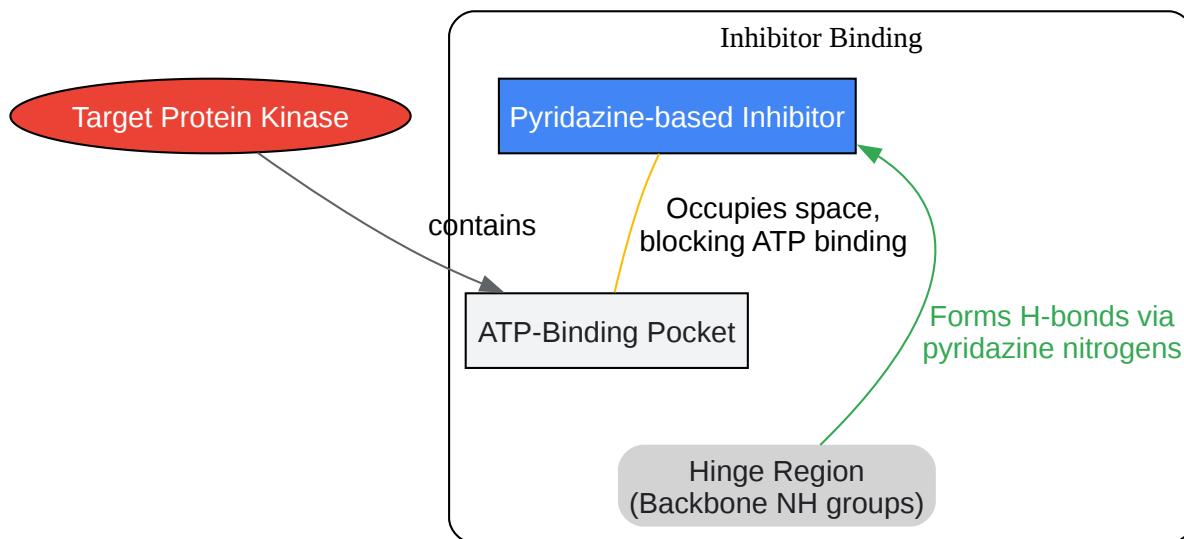
The true value of **Ethyl 6-methylpyridazine-3-carboxylate** lies in its role as a versatile building block for compounds with a wide spectrum of pharmacological activities. The pyridazine and related pyridazinone cores are found in numerous clinically evaluated and marketed drugs.[\[6\]](#)[\[7\]](#)

Key Therapeutic Areas:

- Oncology: Pyridazine derivatives have been extensively investigated as anticancer agents. They can function as inhibitors of key signaling proteins involved in cancer progression, such as receptor tyrosine kinases and cyclin-dependent kinases.[\[1\]](#)[\[8\]](#)
- Inflammation and Immunology: Many pyridazine-based compounds exhibit potent anti-inflammatory properties. They can modulate inflammatory pathways by inhibiting enzymes like cyclooxygenase (COX) or by targeting key cytokines such as TNF- α and IL-6.[\[9\]](#)
- Cardiovascular Diseases: The pyridazine scaffold is present in drugs developed for cardiovascular conditions. These compounds can act as antihypertensive agents, vasodilators, or cardiotonics.[\[10\]](#)[\[11\]](#)
- Infectious Diseases: The antimicrobial potential of pyridazine derivatives has been demonstrated against various bacterial and fungal strains.[\[11\]](#)
- Central Nervous System (CNS) Disorders: The pyridazine nucleus has been incorporated into molecules targeting CNS disorders, with activities such as anticonvulsant, antidepressant, and anxiolytic effects.[\[10\]](#)[\[11\]](#)

Mechanism of Action: The Role of the Pyridazine Core in Kinase Inhibition

A significant application of pyridazine-containing compounds is in the development of protein kinase inhibitors for cancer therapy. The diagram below illustrates the critical role of the pyridazine scaffold in binding to the ATP-binding pocket of a target kinase.



[Click to download full resolution via product page](#)

Caption: The pyridazine core acting as a hinge-binder in a protein kinase.

The nitrogen atoms of the pyridazine ring are well-positioned to form crucial hydrogen bonds with the backbone amide groups of the kinase "hinge region," a key interaction that anchors the inhibitor in the ATP-binding site and leads to potent and selective inhibition of the enzyme's activity.^[2]

Safety and Handling

As with any laboratory chemical, proper safety precautions must be observed when handling **Ethyl 6-methylpyridazine-3-carboxylate** and its derivatives. While a specific Safety Data Sheet (SDS) for the title compound was not found in the search results, general guidelines based on related heterocyclic compounds should be followed.^[12]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety glasses or goggles, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.

- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.
- First Aid:
 - In case of skin contact: Wash off immediately with plenty of soap and water.
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
 - If inhaled: Move to fresh air.
 - If swallowed: Rinse mouth. Do NOT induce vomiting. Seek medical attention in all cases of significant exposure.

Disclaimer: This information is for guidance only. Always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

Conclusion

Ethyl 6-methylpyridazine-3-carboxylate is more than just a chemical intermediate; it is a gateway to a vast and diverse chemical space of high therapeutic potential. Its robust synthesis and the versatile reactivity of its pyridazine core make it an invaluable tool for medicinal chemists. The proven track record of the pyridazine scaffold in a multitude of therapeutic areas, from oncology to cardiovascular disease, underscores the continued importance of this heterocyclic system in the ongoing quest for novel and effective medicines. As research progresses, we can anticipate that **Ethyl 6-methylpyridazine-3-carboxylate** will continue to be a foundational element in the discovery and development of the next generation of life-changing drugs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Recent contributions of pyridazine as a privileged scaffold of anticancer agents in medicinal chemistry: An updated review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The pyridazine heterocycle in molecular recognition and drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ethyl 6-Methylpyridazine-3-carboxylate [myskinrecipes.com]
- 4. nbinno.com [nbino.com]
- 5. lehigh.edu [lehigh.edu]
- 6. ijcrt.org [ijcrt.org]
- 7. Diverse Pharmacological Potential of Pyridazine Analogs against Various Diseases | Bentham Science [eurekaselect.com]
- 8. "Pyridopyridazine": A Versatile Nucleus in Pharmaceutical Field [scirp.org]
- 9. Pyridazine and Pyridazinone in Medicinal Chemistry: Synthesis and Antiinflammatory Pathways Targeting TXA₂, TNF- α , and IL-6 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Pharmacological activities of pyridazines and pyridazinone Derivatives: A Review on biologically active scaffold | SAR Publication [sarpublishing.com]
- 11. sarpublishing.com [sarpublishing.com]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Ethyl 6-methylpyridazine-3-carboxylate molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1419516#ethyl-6-methylpyridazine-3-carboxylate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com